

Essential Safety and Logistical Information for Handling MT0703

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Compound of Interest

Compound Name: **MT0703**

Cat. No.: **B1677556**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **MT0703**, an aminothiazolylglycylcephalosporin antibiotic. The following procedural guidance is intended to be a primary resource for laboratory safety and chemical handling, ensuring the safe and effective use of this compound in a research setting.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **MT0703**.

Property	Value	Source
CAS Number	108353-14-6	TargetMol SDS[1]
Molecular Formula	C26H25N7O9S3	PubChem[2]
Melting/Freezing Point	300°C	Fisher Scientific[3]
Solubility	Soluble in water	Fisher Scientific[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **MT0703** to prevent exposure.

Area of Protection	Required PPE	Specifications
Eye Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]
Hand Protection	Chemical-resistant Gloves	Impervious gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use and disposed of after use in accordance with good laboratory practices. [1] [3]
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing. A lab coat is required at a minimum. [1]
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary. [1]

Operational Plan: Safe Handling and Storage

Follow these step-by-step procedures to ensure the safe handling and storage of **MT0703**.

Handling Procedures

- Ventilation: Handle **MT0703** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid Dust Formation: Take measures to avoid the formation of dust and aerosols. Do not clear dust on surfaces with compressed air.[\[1\]](#)[\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[3\]](#)
- Spill Management:

- Ensure adequate ventilation.
- Remove all sources of ignition.
- Evacuate personnel to a safe area.
- Use personal protective equipment.
- Prevent further leakage or spillage if safe to do so.
- Collect spillage and arrange for disposal. Do not let the chemical enter drains.[\[1\]](#)

Storage Procedures

- Container: Store in a tightly closed container.[\[1\]](#)
- Conditions: Keep in a dry, cool, and well-ventilated place.[\[1\]](#)
- Incompatibilities: Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

Disposal Plan

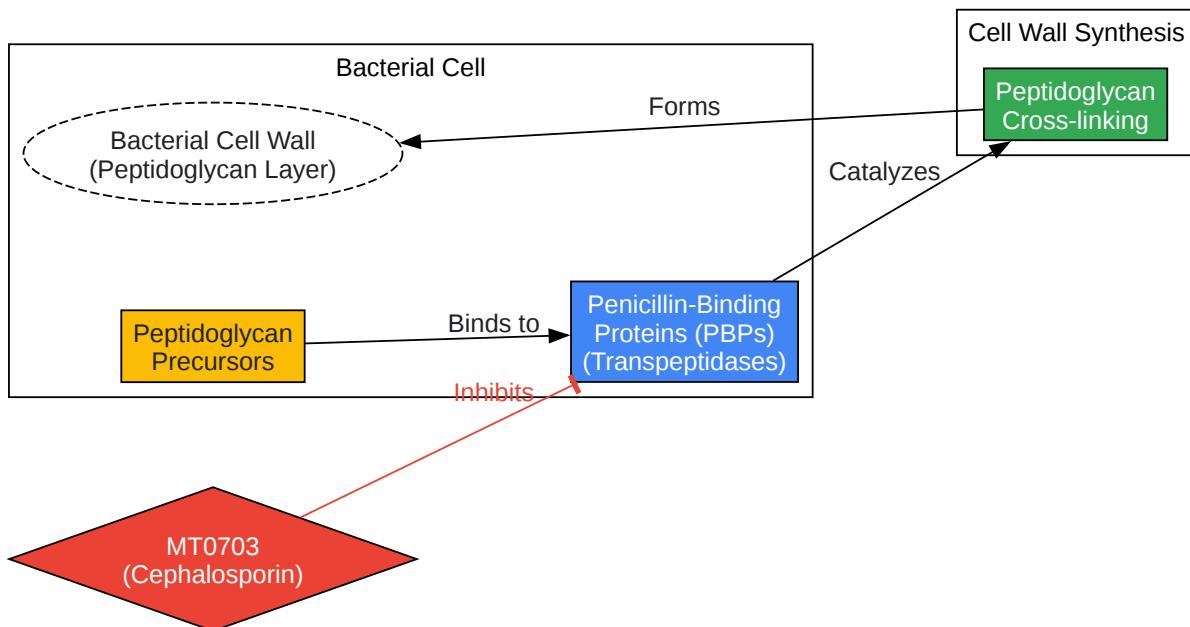
All waste containing **MT0703** must be treated as hazardous waste.

- Waste Classification: Label all waste containers with "Hazardous Waste" and a complete list of the contents.
- Containerization:
 - Use compatible, leak-free containers with tightly screwed caps.
 - Do not fill containers beyond 90% of their capacity.
 - Separate solid and liquid waste.
- Consolidation: Whenever possible, consolidate the same-type waste into as few containers as possible.[\[4\]](#)

- Disposal Request: Follow your institution's procedures for hazardous waste disposal. Ensure all required forms are completed accurately.[4]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

MT0703 is a cephalosporin, a class of β -lactam antibiotics.[3] These antibiotics are bactericidal, meaning they kill bacteria. Their mechanism of action involves the disruption of peptidoglycan synthesis, a critical component of the bacterial cell wall.[1][2][3][5]



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Caption: Mechanism of action of **MT0703**, a cephalosporin antibiotic.

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